

A Comprehensive Technical Guide to the Physical Properties of Magnesium Ethoxide Powder

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Compound of Interest

Compound Name: Magnesium ethoxide

Cat. No.: B12061500

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **magnesium ethoxide** powder. The information is curated for professionals in research and development who require precise and reliable data for their work with this versatile organometallic compound.

Core Physical and Chemical Properties

Magnesium ethoxide, with the chemical formula $\text{Mg}(\text{OC}_2\text{H}_5)_2$, is a white to pale yellow or grey powder.^{[1][2][3][4][5][6]} It is a strong base and is highly sensitive to moisture and air, reacting violently with water.^{[4][7][8][9][10]} This reactivity necessitates handling under an inert atmosphere, such as nitrogen or argon, to prevent decomposition.^[7]

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **magnesium ethoxide** powder for easy reference and comparison.

| Property | Value | Source(s) |
|--------------------------------|---|--------------------|
| Molecular Formula | C ₄ H ₁₀ MgO ₂ | [2][11] |
| Molecular Weight | 114.43 g/mol | [3][4][12][13] |
| Melting Point | Decomposes at 270 °C | [7][9][14][15][16] |
| Density | 1.01 g/cm ³ | [2][7][15][16] |
| Flash Point | > 43 °C | [2][6][7][17] |
| Solubility in Water | Insoluble, reacts violently | [7][8][9] |
| Solubility in Organic Solvents | Soluble in ethanol and ether | [7][11][12] |

Experimental Protocols for Physical Property Determination

Accurate determination of the physical properties of a reactive and moisture-sensitive compound like **magnesium ethoxide** requires specialized techniques to ensure both safety and data integrity. Standard laboratory procedures must be adapted to exclude atmospheric moisture and oxygen.

Determination of Melting Point (Capillary Method under Inert Atmosphere)

The melting point of **magnesium ethoxide** is more accurately described as a decomposition temperature. This protocol outlines the capillary method adapted for air-sensitive compounds.

Methodology:

- Sample Preparation (in a Glovebox): All sample manipulations should be performed within a glovebox under an inert atmosphere (e.g., argon or nitrogen).
 - A small amount of finely ground **magnesium ethoxide** powder is introduced into a glass capillary tube.

- The open end of the capillary tube is then sealed using a flame or a suitable sealant to prevent atmospheric contamination.
- Apparatus Setup: A standard melting point apparatus is used.
- Measurement:
 - The sealed capillary tube is placed in the heating block of the melting point apparatus.
 - The temperature is increased at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected decomposition temperature.
 - The temperature at which the solid begins to darken and decompose is recorded as the decomposition temperature.

Determination of Bulk Density (Under Inert Atmosphere)

The bulk density of a hygroscopic powder like **magnesium ethoxide** should be measured in a controlled, low-humidity environment, ideally within a glovebox.

Methodology:

- Apparatus: A graduated cylinder and a balance are required. All glassware must be thoroughly dried before being introduced into the glovebox.
- Procedure:
 - A known mass of **magnesium ethoxide** powder is carefully weighed inside the glovebox.
 - The powder is gently poured into a dry, tared graduated cylinder. Care should be taken to avoid compacting the powder.
 - The volume occupied by the powder is recorded.
 - The bulk density is calculated by dividing the mass of the powder by the observed volume.

Determination of Solubility (Qualitative, under Inert Atmosphere)

Due to its high reactivity, particularly with protic solvents, determining the solubility of **magnesium ethoxide** requires careful solvent selection and an inert environment. This protocol provides a qualitative assessment.

Methodology:

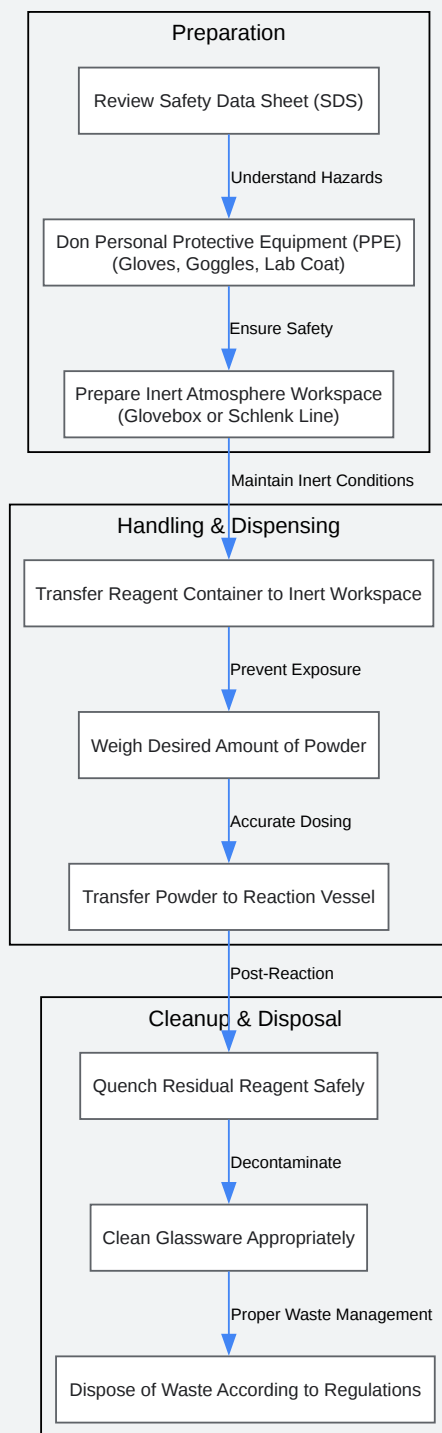
- Environment: All steps are to be performed using Schlenk line techniques or within a glovebox. All solvents must be anhydrous.
- Procedure:
 - A small, accurately weighed amount of **magnesium ethoxide** powder (e.g., 10 mg) is placed in a dry Schlenk tube or a vial inside a glovebox.
 - A small volume (e.g., 1 mL) of the anhydrous test solvent (e.g., diethyl ether, tetrahydrofuran, or ethanol) is added via a syringe.
 - The mixture is stirred or agitated at a controlled temperature.
 - Visual observation is used to determine if the solid dissolves completely, partially, or not at all. The formation of a clear, homogeneous solution indicates solubility. Any precipitate or turbidity suggests insolubility or a reaction with the solvent.

Mandatory Visualizations

Logical Workflow for Handling Magnesium Ethoxide Powder

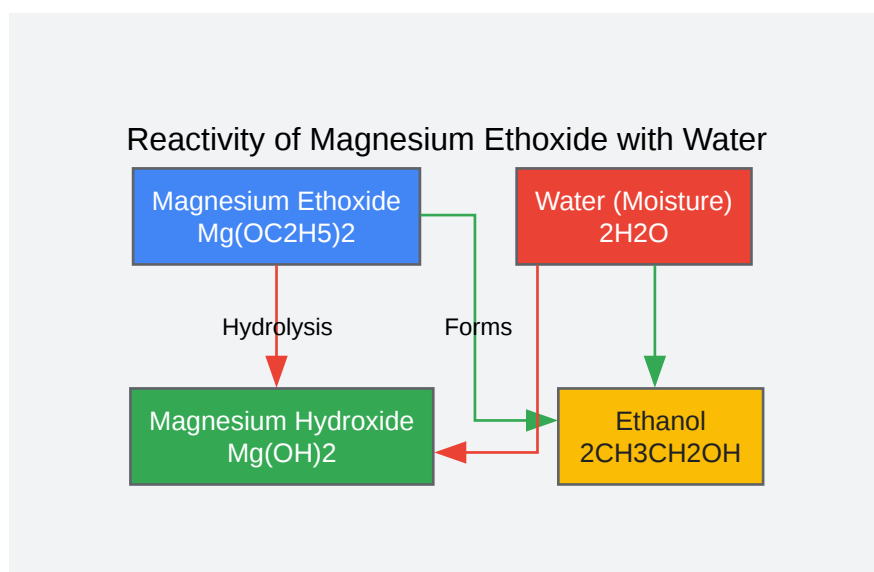
The following diagram illustrates the necessary steps for safely handling an air- and moisture-sensitive reagent like **magnesium ethoxide** powder in a research laboratory setting.

Safe Handling Workflow for Magnesium Ethoxide

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **magnesium ethoxide**.

Signaling Pathway of Magnesium Ethoxide Reactivity

This diagram illustrates the primary reaction pathway of **magnesium ethoxide** upon exposure to atmospheric moisture, leading to its decomposition.



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Caption: Decomposition pathway of **magnesium ethoxide** with water.

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